

# Physical properties like melting point and boiling point of 2,5-Difluorobenzophenone

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## Compound of Interest

Compound Name: 2,5-Difluorobenzophenone

Cat. No.: B1332100

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## An In-depth Technical Guide to the Physical Properties of 2,5-Difluorobenzophenone

For researchers, scientists, and professionals in drug development, a thorough understanding of the physical properties of chemical compounds is fundamental. This guide provides a detailed overview of the key physical characteristics of **2,5-Difluorobenzophenone**, outlines experimental protocols for their determination, and presents logical workflows for these procedures.

## Core Physical Properties

**2,5-Difluorobenzophenone** is a fluorinated aromatic ketone that serves as a versatile intermediate in organic synthesis.<sup>[1]</sup> Its physical state at ambient temperature is a light yellow to orange clear liquid.<sup>[1]</sup> This indicates that its melting point is below standard room temperature.

## Data Presentation

The known quantitative physical properties of **2,5-Difluorobenzophenone** are summarized in the table below for clear reference and comparison.

Property	Value	Conditions
Molecular Formula	C <sub>13</sub> H <sub>8</sub> F <sub>2</sub> O	
Molecular Weight	218.20 g/mol	
Boiling Point	123 °C	at 0.3 mmHg
Physical State	Liquid	at 20 °C
Appearance	Light yellow to orange clear liquid	
Density	1.27 g/cm <sup>3</sup>	
Refractive Index	1.57	at 20 °C
CAS Number	85068-36-6	

## Experimental Protocols

Accurate determination of physical properties is crucial for the synthesis, purification, and application of chemical compounds. The following sections detail the methodologies for measuring the boiling point of **2,5-Difluorobenzophenone**. As it is a liquid at room temperature, a standard melting point determination is not applicable; instead, a freezing point determination would be analogous.

### Boiling Point Determination (Micro-Scale by Capillary Method)

Given the reduced pressure at which the boiling point is reported (123 °C at 0.3 mmHg), a vacuum distillation setup is the most appropriate method for verification. However, a simple and effective method for determining the boiling point at atmospheric pressure or under controlled reduced pressure is the capillary method.

**Objective:** To determine the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric or set pressure.

**Materials:**

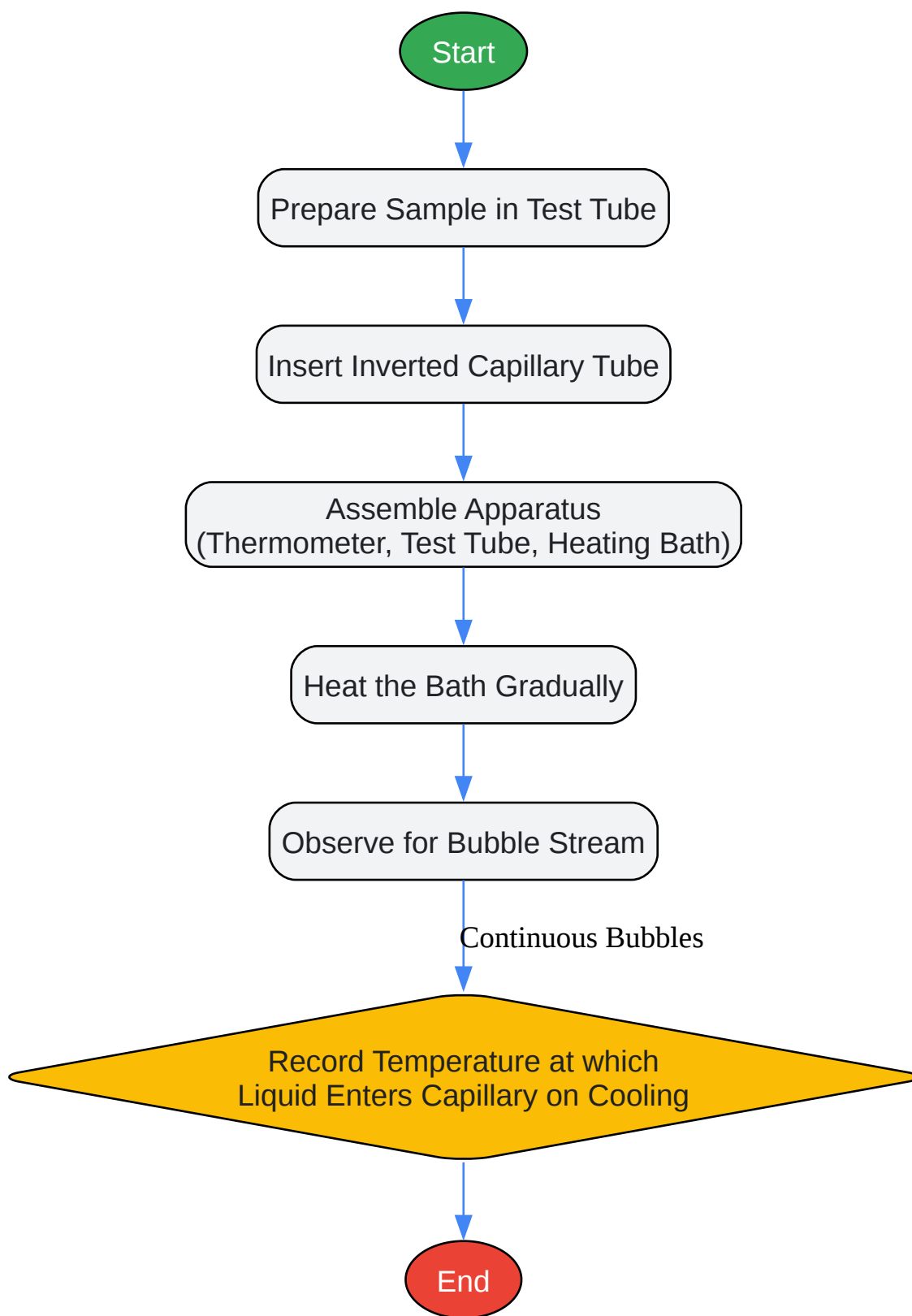
- Sample of **2,5-Difluorobenzophenone**
- Thiele tube or other heating bath (e.g., oil bath on a hot plate)
- High-temperature thermometer
- Capillary tubes (one end sealed)
- Small diameter test tube
- Rubber band or wire for attaching the test tube to the thermometer

#### Procedure:

- **Sample Preparation:** Add a small amount (a few milliliters) of **2,5-Difluorobenzophenone** to the small test tube.
- **Capillary Insertion:** Place a capillary tube with the sealed end pointing upwards into the test tube containing the liquid.
- **Apparatus Setup:** Attach the test tube to the thermometer, ensuring the sample is level with the thermometer bulb.
- **Heating:** Immerse the setup in a heating bath. Heat the bath gradually.
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- **Equilibrium Point:** The boiling point is the temperature at which the stream of bubbles is continuous and rapid. For a more precise measurement, the heating can be stopped when a steady stream of bubbles is observed. The temperature at which the liquid just begins to enter the capillary tube upon cooling is the boiling point.

## Mandatory Visualizations

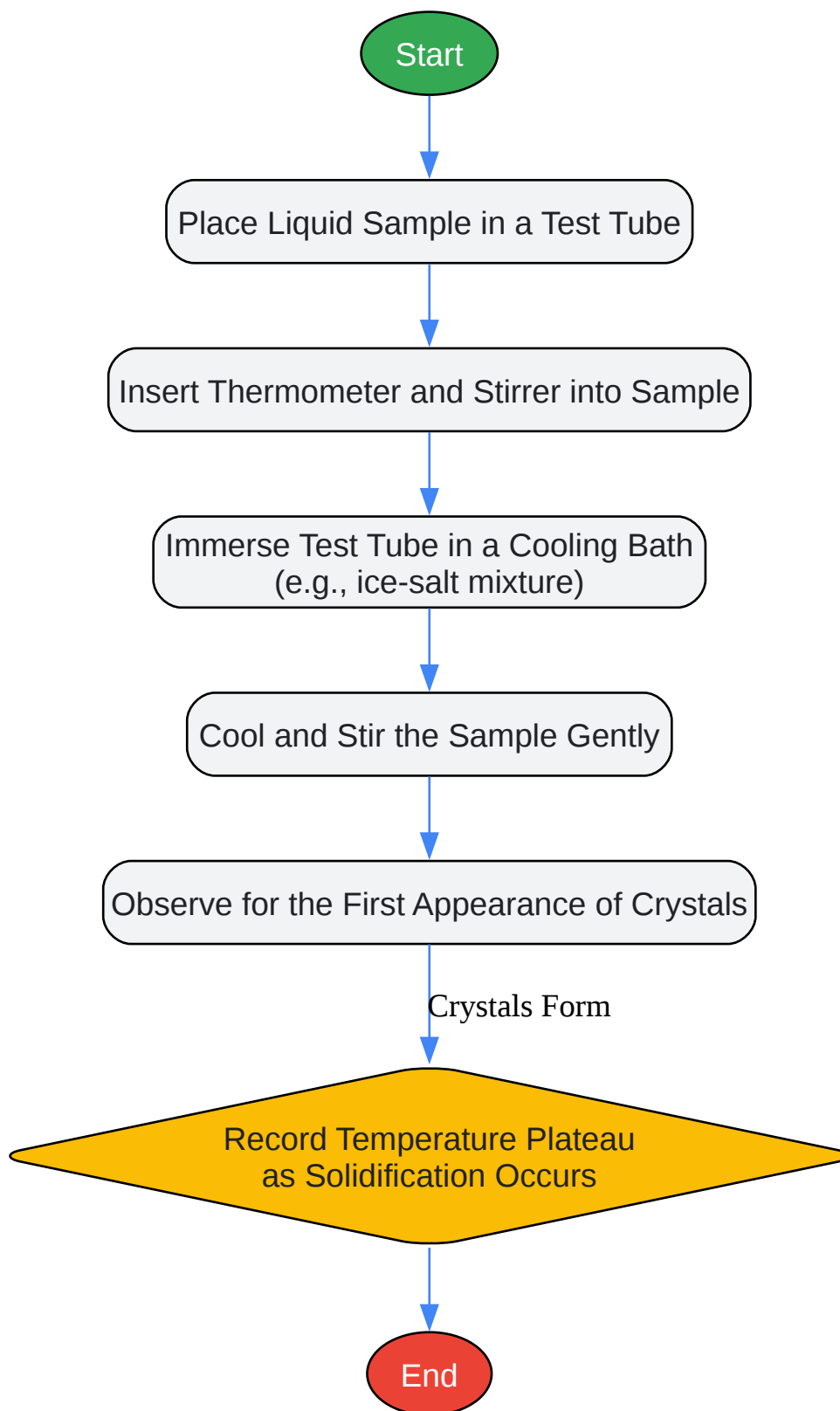
To illustrate the logical flow of the experimental procedures, the following diagrams are provided in the DOT language for Graphviz.



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Caption: Workflow for Boiling Point Determination.

As **2,5-Difluorobenzophenone** is a liquid at room temperature, a workflow for determining its freezing point (the equivalent of a melting point for a liquid) is presented below.



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Caption: Workflow for Freezing Point Determination.

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## References

- 1. chemimpex.com [chemimpex.com]
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